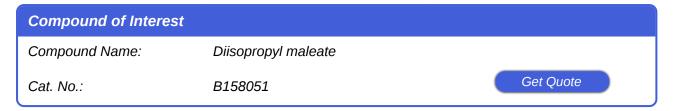


An In-depth Technical Guide to the Physicochemical Properties of Diisopropyl Maleate

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Diisopropyl maleate (DIPM) is an organic compound, specifically the di-ester of maleic acid and isopropanol. Its chemical structure, characterized by a cis-alkene functionality flanked by two isopropyl ester groups, imparts a unique set of physicochemical properties that make it a valuable intermediate in various chemical syntheses. This technical guide provides a comprehensive overview of the core physicochemical properties of **diisopropyl maleate**, detailed experimental protocols for their determination, and an exploration of its reactivity in significant chemical transformations.

Physicochemical Properties

The fundamental physicochemical properties of **diisopropyl maleate** are summarized in the table below. These properties are crucial for its handling, application in synthesis, and for purification processes.



Property	Value
Molecular Formula	C10H16O4
Molecular Weight	200.23 g/mol
Physical State	Liquid
Melting Point	-30.15 °C
Boiling Point	225.5 °C at 760 mmHg
Density	1.027 g/cm ³
Water Solubility	9.9 g/L at 20 °C
Appearance	Odorless

Experimental Protocols

Detailed methodologies for the synthesis of **diisopropyl maleate** and the determination of its key physicochemical properties are provided below.

Synthesis of Diisopropyl Maleate via Fischer Esterification

This protocol describes the synthesis of **diisopropyl maleate** from maleic anhydride and isopropanol.

Materials:

- Maleic anhydride
- Isopropanol
- Sulfuric acid (catalyst)
- Sodium bicarbonate solution (5% w/v)
- Anhydrous magnesium sulfate



- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Distillation apparatus

Procedure:

- In a round-bottom flask equipped with a reflux condenser, combine maleic anhydride and isopropanol in a 1:5 molar ratio.
- Slowly add a catalytic amount of concentrated sulfuric acid to the mixture.
- Heat the reaction mixture to reflux at approximately 80-100°C for 4-6 hours.
- After cooling to room temperature, transfer the mixture to a separatory funnel.
- Wash the organic layer sequentially with water and 5% sodium bicarbonate solution to neutralize the acidic catalyst.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and purify the crude **disopropyl maleate** by vacuum distillation.

Determination of Boiling Point

The boiling point is determined using the distillation method.

Apparatus:

- Distillation flask
- Condenser
- Thermometer
- Receiving flask



Heating mantle

Procedure:

- Place a sample of purified diisopropyl maleate in the distillation flask.
- Assemble the distillation apparatus.
- Heat the flask gently.
- Record the temperature at which a steady stream of distillate is collected in the receiving flask. This temperature is the boiling point.

Determination of Density

The density is determined using a pycnometer.

Apparatus:

- Pycnometer (specific gravity bottle)
- Analytical balance
- Water bath

Procedure:

- Weigh a clean, dry pycnometer.
- Fill the pycnometer with **diisopropyl maleate** and weigh it again.
- Empty and clean the pycnometer, then fill it with distilled water and weigh it.
- The density is calculated using the formula: Density = (mass of disopropyl maleate) / (mass of water) * density of water at the experimental temperature.

Determination of Water Solubility

The shake-flask method is used to determine water solubility.



Apparatus:

- Erlenmeyer flask with a stopper
- Shaking incubator
- Centrifuge
- Analytical instrument for quantification (e.g., GC-MS)

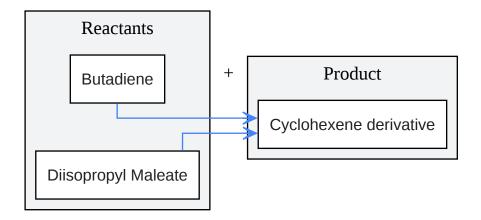
Procedure:

- Add an excess amount of diisopropyl maleate to a known volume of distilled water in an Erlenmeyer flask.
- Seal the flask and place it in a shaking incubator at a constant temperature (e.g., 20°C) for 24-48 hours to reach equilibrium.
- Centrifuge the solution to separate the undissolved ester.
- Carefully extract an aliquot of the aqueous phase and determine the concentration of disopropyl maleate using a suitable analytical method.

Reactivity Profile: The Diels-Alder Reaction

Diisopropyl maleate, with its electron-deficient double bond, serves as an excellent dienophile in the Diels-Alder reaction. This [4+2] cycloaddition reaction is a powerful tool in organic synthesis for the formation of six-membered rings. A typical Diels-Alder reaction involving **diisopropyl maleate** as the dienophile is depicted below.





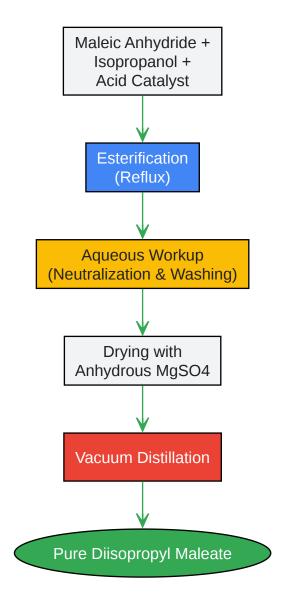
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Caption: Diels-Alder reaction of Butadiene with Diisopropyl Maleate.

Synthesis and Purification Workflow

The overall process for synthesizing and purifying **diisopropyl maleate** can be visualized as a sequential workflow, ensuring a high-purity final product.





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